

Application Note: Preparation of TAS-4 Stock Solutions for In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TAS-4

Cat. No.: B1682590

[Get Quote](#)

Introduction

TAS-4 is a small molecule modulator of the metabotropic glutamate receptor 4-positive allosteric.[1] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream biological assays. This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **TAS-4** for research purposes. The primary solvent recommended for **TAS-4** is Dimethyl Sulfoxide (DMSO), owing to its high solubilizing capacity for many organic small molecules.[2][3][4]

Compound Information and Properties

Properly characterizing the compound is the first step in accurate stock solution preparation. The key properties of **TAS-4** are summarized below.

Property	Value	Source
Compound Name	TAS-4	[1] [3]
Synonyms	TAS 4, TAS4	[1] [3]
IUPAC Name	N-(2,4-Dichlorophenyl)pyridine-2-carboxamide	[3]
CAS Number	794544-99-3	[1] [3]
Molecular Formula	C ₁₂ H ₈ Cl ₂ N ₂ O	[1] [3]
Molecular Weight	267.11 g/mol	[1] [3]
Appearance	Solid powder	[3]
Purity	>98%	[3]
Solubility	Soluble in DMSO	[3]

Materials and Equipment

- **TAS-4** powder (purity >98%)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes (1.5 mL) or cryovials
- Calibrated analytical balance
- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TAS-4** in DMSO, a common starting concentration for many in vitro assays.

Part A: Calculation

The fundamental formula to determine the mass of **TAS-4** required is:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM **TAS-4** Stock:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 267.11 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 2.6711 \text{ mg}$

Part B: Step-by-Step Reconstitution

- **Weighing:** In a chemical fume hood, carefully weigh out approximately 2.67 mg of **TAS-4** powder using an analytical balance. Transfer the powder to a sterile 1.5 mL amber microcentrifuge tube.
- **Solvent Addition:** Add 1.0 mL of anhydrous, sterile DMSO to the tube containing the **TAS-4** powder.
- **Dissolution:** Cap the tube securely and vortex the solution for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are visible.
 - **Troubleshooting:** If the compound does not dissolve completely, brief sonication in a water bath or gentle warming (not to exceed 40-50°C) can be applied.[\[5\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile, amber microcentrifuge tubes.[\[5\]](#)

- Labeling: Clearly label each aliquot with the compound name (**TAS-4**), concentration (10 mM), solvent (DMSO), preparation date, and your initials.[6]
- Storage: Store the aliquots in a desiccated, dark environment. For short-term storage (days to weeks), 4°C is suitable. For long-term storage (months to years), -20°C is recommended. [3]

Preparation of Working Solutions for Assays

Directly adding a concentrated DMSO stock to an aqueous buffer or cell culture medium can cause the compound to precipitate.[2] Therefore, serial dilutions are recommended.

- Thaw: On the day of the experiment, thaw a single aliquot of the 10 mM **TAS-4** stock solution at room temperature.
- Serial Dilution: It is best practice to perform initial serial dilutions in DMSO before the final dilution into the aqueous assay medium.[2]
- Final Dilution: Add the final diluted sample to your buffer or incubation medium. The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1% (v/v), to avoid solvent-induced cytotoxicity.[2]
- Vehicle Control: Always include a vehicle control in your experiments, which contains the same final concentration of DMSO as the highest concentration of **TAS-4** used.[4]

Diagrams and Workflows

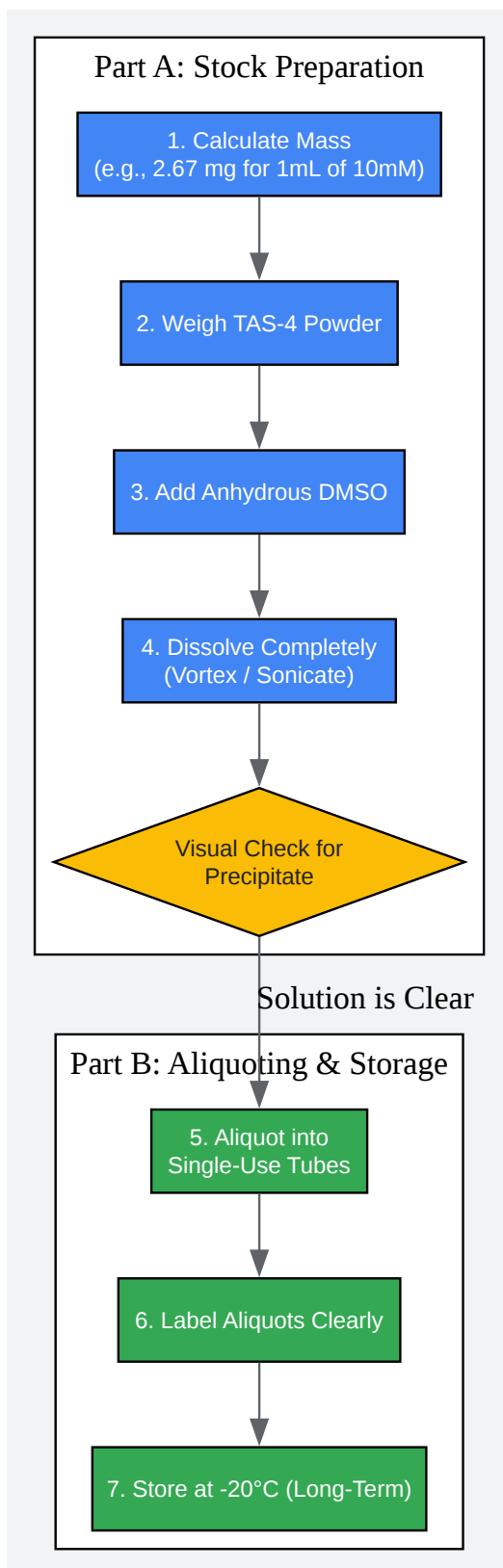
Signaling Pathway



[Click to download full resolution via product page](#)

Caption: **TAS-4** acts as a positive allosteric modulator on the mGluR4 receptor.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and storing **TAS-4** stock solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TAS-4 - TargetMol Chemicals Inc [bioscience.co.uk]
- 2. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- 3. medkoo.com [medkoo.com]
- 4. benchchem.com [benchchem.com]
- 5. file.selleckchem.com [file.selleckchem.com]
- 6. blog.idrenvironmental.com [blog.idrenvironmental.com]
- To cite this document: BenchChem. [Application Note: Preparation of TAS-4 Stock Solutions for In Vitro Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1682590/docs#application-note-preparation-of-tas-4-stock-solutions-for-in-vitro-assays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)